

The Definitive Technical Guide to [1-(4-Fluorophenyl)cyclobutyl]methanamine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	[1-(4-Fluorophenyl)cyclobutyl]methanamine
CAS No.:	1017462-08-6
Cat. No.:	B3073349

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Executive Summary

The compound commonly referred to as 1-(4-Fluorophenyl)-1-(aminomethyl)cyclobutane is a critical building block in medicinal chemistry, particularly in the synthesis of central nervous system (CNS) agents and G-protein-coupled receptor (GPCR) modulators. It serves as a bioisostere for the 4-chlorophenyl moiety found in the anorectic drug Sibutramine, offering altered metabolic stability and lipophilicity profiles.

This guide provides a rigorous analysis of its nomenclature, a validated synthetic workflow, and its application as a privileged scaffold in modern drug discovery.

Part 1: Nomenclature and Chemical Identity

IUPAC Nomenclature Analysis

While "1-(4-Fluorophenyl)-1-(aminomethyl)cyclobutane" is chemically descriptive, it does not strictly adhere to the current IUPAC Preferred IUPAC Name (PIN) recommendations (P-51.5)

which prioritize the amine as the principal functional group when attached to an acyclic chain (methane) substituted by a ring.

- Principal Functional Group: Amine ($-NH_2$)
- Parent Structure: Methanamine (CH_3NH_2)
- Substituent: 1-(4-fluorophenyl)cyclobutyl group attached to the methane carbon.^[1]

Preferred IUPAC Name (PIN):

[1-(4-Fluorophenyl)cyclobutyl]methanamine

Alternative Valid Names:

- 1-(4-Fluorophenyl)cyclobutanemethanamine (Common in pharmaceutical patents)
- C-[1-(4-Fluorophenyl)cyclobutyl]methanamine^[1]

Key Chemical Data

Property	Specification
CAS Registry Number	1017462-08-6
Molecular Formula	$C_{11}H_{14}FN$
Molecular Weight	179.24 g/mol
SMILES	<chem>FC1=CC=C(C2(CN)CCC2)C=C1</chem>
pKa (Predicted)	~9.5 (Primary aliphatic amine)
LogP (Predicted)	2.1 – 2.4

Part 2: Strategic Synthesis Workflow

The synthesis of **[1-(4-Fluorophenyl)cyclobutyl]methanamine** is typically achieved through a robust two-step sequence: Double Alkylation followed by Nitrile Reduction. This route is preferred over the carboxylic acid reduction pathway due to higher yields and easier purification of the intermediate.

Step 1: Construction of the Cyclobutane Ring

Precursor: 4-Fluorophenylacetonitrile Reagents: 1,3-Dibromopropane, Sodium Hydride (NaH) or NaOH/TEBA (Phase Transfer Catalysis).

- Mechanism: Double nucleophilic substitution (). The benzylic anion generated by the base attacks the 1,3-dihalide to close the four-membered ring.
- Critical Control Point: Temperature must be controlled ($< 60^{\circ}\text{C}$) to prevent polymerization of the alkyl halide or over-alkylation side products.

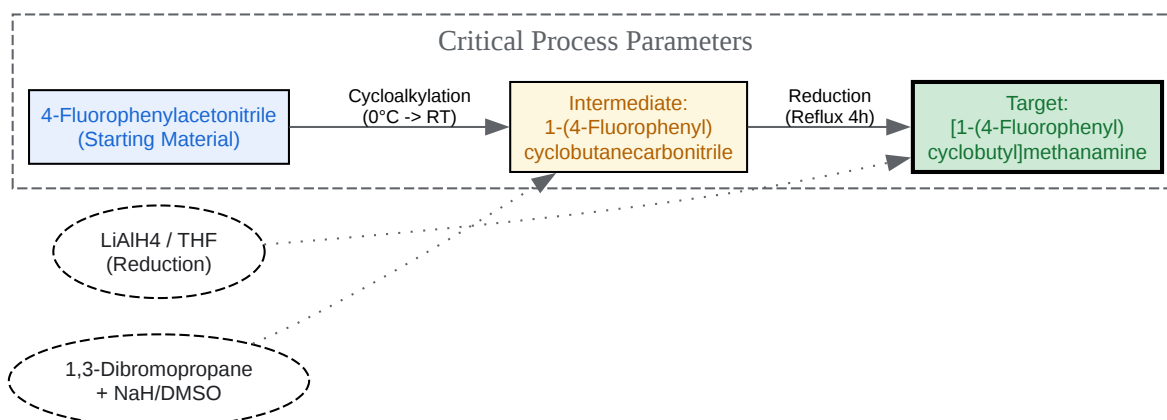
Step 2: Reduction to the Primary Amine

Intermediate: 1-(4-Fluorophenyl)cyclobutanecarbonitrile Reagents: Lithium Aluminum Hydride (LiAlH_4) in THF or Raney Nickel/ H_2 .

- Protocol Note: LiAlH_4 provides a cleaner reduction for small-scale batches. For process scale ($>1\text{ kg}$), catalytic hydrogenation (Raney Ni, 50 psi H_2 , NH_3/MeOH) is preferred to avoid aluminum waste and ensure safety.

Visualized Synthetic Pathway

The following diagram illustrates the logical flow and critical intermediates in the synthesis.



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Caption: Figure 1. Two-step synthetic route from commercially available nitrile precursors to the target amine.

Part 3: Medicinal Chemistry Applications

The "Sibutramine Scaffold" Bioisosterism

This molecule is the fluoro-analog of the primary amine metabolite of Sibutramine (Reductil/Meridia). Sibutramine acts as a serotonin-norepinephrine reuptake inhibitor (SNRI).

- Structural Modification: Replacement of Chlorine (Cl) with Fluorine (F).
- Pharmacological Impact:
 - Metabolic Stability: The C-F bond is stronger (116 kcal/mol) than C-Cl (81 kcal/mol), potentially blocking oxidative metabolism at the para-position.
 - Lipophilicity: Fluorine lowers logP slightly compared to Chlorine, potentially altering blood-brain barrier (BBB) penetration and reducing non-specific binding.
 - Steric Bulk: The Van der Waals radius of Fluorine (1.47 Å) is closer to Hydrogen (1.20 Å) than Chlorine (1.75 Å), allowing the molecule to fit into tighter binding pockets.

Emerging Therapeutic Areas

Recent patent literature identifies this scaffold in the development of MRGPRX2 Antagonists [1]. These are novel targets for treating pseudo-allergic drug reactions and inflammatory conditions (e.g., rosacea, urticaria).

The cyclobutane ring acts as a "conformationally restricted" spacer, locking the phenyl ring and the amine nitrogen into a specific spatial orientation that mimics the gauche conformation of phenethylamine.

Part 4: Experimental Protocols & Safety

Synthesis of [1-(4-Fluorophenyl)cyclobutyl]methanamine Hydrochloride

Note: This protocol assumes standard Schlenk line techniques.

Step 1: Cycloalkylation

- Charge a flask with NaH (60% dispersion, 2.2 eq) and wash with dry hexane. Suspend in DMSO.
- Add 4-fluorophenylacetonitrile (1.0 eq) and 1,3-dibromopropane (1.1 eq) dropwise at 0°C.
- Allow to warm to Room Temperature (RT) and stir for 12 hours.
- Quench: Pour onto ice-water. Extract with Diethyl Ether.
- Purification: Distillation under reduced pressure or silica chromatography (Hexane/EtOAc).

Step 2: Reduction

- Suspend LiAlH_4 (2.0 eq) in dry THF under Argon.
- Add the nitrile intermediate (from Step 1) dissolved in THF dropwise at 0°C.
- Reflux for 4 hours.
- Workup (Fieser Method): Cool to 0°C. Carefully add water (n mL), 15% NaOH (n mL), then water (3n mL).
- Filter the granular precipitate. Dry the filtrate over Na_2SO_4 .
- Salt Formation: Bubble dry HCl gas through the ethereal solution to precipitate the hydrochloride salt.

Analytical Characterization (Expected Data)

- ^1H NMR (400 MHz, DMSO-d_6): δ 8.20 (br s, 3H, NH_3^+), 7.45-7.35 (m, 2H, Ar-H), 7.25-7.15 (m, 2H, Ar-H), 3.10 (s, 2H, $\text{CH}_2\text{-N}$), 2.40-2.25 (m, 2H, Cyclobutyl), 2.10-1.95 (m, 1H), 1.85-

1.70 (m, 1H).

- ^{19}F NMR: Singlet around -116 ppm (relative to CFCl_3).
- MS (ESI): m/z 180.1 $[\text{M}+\text{H}]^+$.

Part 5: References

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